

Crystal Structure of 4,4'-Methylenebispyrocatechol: A Technical Guide

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Compound of Interest

Compound Name: 4,4'-Methylenebispyrocatechol

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Abstract

This technical guide provides a comprehensive overview of **4,4'-Methylenebispyrocatechol**, a molecule of interest in materials science and pharmacology. Due to a lack of publicly available crystallographic data for this specific compound, this paper presents a proposed synthesis protocol and discusses the known biological activities of structurally related methylene-bridged bisphenols. This guide is intended for researchers, scientists, and drug development professionals working with phenolic compounds and potential endocrine disruptors.

Introduction

4,4'-Methylenebispyrocatechol, also known as 4,4'-Methylenedibenzene-1,2-diol, is an organic compound featuring two catechol rings linked by a methylene bridge. Its structural similarity to bisphenol A (BPA) and other bisphenols suggests potential applications and biological effects that warrant investigation. Catechol and its derivatives are known for their antioxidant properties and their role as precursors in the synthesis of polymers and pharmaceuticals. The methylene bridge introduces a specific conformational flexibility that can influence the molecule's interaction with biological targets.

This document aims to provide a detailed technical resource by outlining a plausible experimental protocol for the synthesis and crystallization of **4,4'-Methylenebispyrocatechol**,

summarizing the biological activities of related compounds, and presenting a potential signaling pathway through which such molecules may exert their effects.

Crystal Structure and Physicochemical Properties

As of the date of this publication, the specific crystal structure of **4,4'-**

Methylenebispyrocatechol has not been reported in publicly accessible crystallographic databases. Therefore, quantitative data on its unit cell parameters, space group, and atomic coordinates are not available.

Table 1: Physicochemical Properties of **4,4'-Methylenebispyrocatechol**

Property	Value	Source
IUPAC Name	4-[(3,4-dihydroxyphenyl)methyl]benzene-1,2-diol	PubChem
Molecular Formula	C ₁₃ H ₁₂ O ₄	PubChem
Molecular Weight	232.23 g/mol	PubChem
CAS Number	14235-78-0	Sinfoo

Note: The molecular formula C₈H₅ClN₂O provided by one source[1] appears to be incorrect based on the chemical structure and name.

Experimental Protocols

Proposed Synthesis of 4,4'-Methylenebispyrocatechol

The synthesis of **4,4'-Methylenebispyrocatechol** can be approached through the acid-catalyzed condensation of catechol with formaldehyde. This method is analogous to the synthesis of other methylene-bridged phenolic compounds.[2]

Materials:

- Catechol (1,2-dihydroxybenzene)

- Formaldehyde (37% aqueous solution)
- Hydrochloric acid (concentrated)
- Methanol
- Distilled water

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve catechol (2.0 equivalents) in methanol.
- Slowly add concentrated hydrochloric acid to the solution to act as a catalyst.
- While stirring, add formaldehyde solution (1.0 equivalent) dropwise to the reaction mixture.
- Heat the mixture to reflux and maintain for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- The crude product may precipitate out of the solution. If not, the solvent volume can be reduced under vacuum.
- Filter the precipitate and wash with cold distilled water to remove any unreacted starting materials and the acid catalyst.
- The crude product can be purified by recrystallization from an appropriate solvent system, such as an ethanol/water mixture.

Proposed Crystallization Protocol

Single crystals suitable for X-ray diffraction can be obtained through slow evaporation or controlled cooling methods.

Procedure:

- Dissolve the purified **4,4'-Methylenebispyrocatechol** in a minimal amount of a suitable hot solvent (e.g., ethanol, methanol, or an acetone/water mixture).
- Allow the solution to cool slowly to room temperature.
- For slower crystal growth, the container can be loosely covered and left undisturbed for several days to allow for slow evaporation of the solvent.
- Alternatively, the saturated solution can be placed in a freezer to induce crystallization.
- Once crystals have formed, they can be isolated by filtration and washed with a small amount of cold solvent.

Biological Activity of Structurally Related Bisphenols

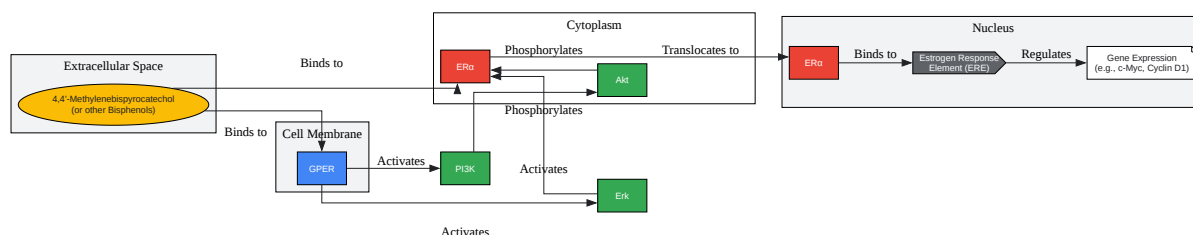
While no specific biological activity data for **4,4'-Methylenebispyrocatechol** has been found, its structural similarity to other bisphenols, such as Bisphenol A (BPA), Bisphenol AF (BPAF), and Bisphenol F (BPF), suggests that it may exhibit similar endocrine-disrupting properties.^[3]^[4] These compounds are known to possess estrogenic activity, meaning they can mimic the effects of the natural hormone estrogen in the body.^[1]

The estrogenic activity of bisphenols is a significant concern due to their widespread use and potential adverse health effects, including impacts on the reproductive, nervous, and immune systems.^[3]^[5] Bisphenols can bind to estrogen receptors, including the nuclear estrogen receptor alpha (ER α) and the G protein-coupled estrogen receptor (GPER).^[1]^[6]

Binding to these receptors can trigger downstream signaling cascades, such as the extracellular signal-regulated kinase (Erk) and the phosphatidylinositol 3-kinase/protein kinase B (PI3K/Akt) pathways.^[7]^[8] Activation of these pathways can lead to changes in gene expression and cellular responses, including cell proliferation.^[1]^[7]

Potential Signaling Pathway

The following diagram illustrates a potential signaling pathway for the estrogenic activity of bisphenols, which may be relevant for **4,4'-Methylenebispyrocatechol**.



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Caption: Potential estrogenic signaling pathway of bisphenols.

Conclusion

While the crystal structure of **4,4'-Methylenebispyrocatechol** remains to be determined, this guide provides a foundational understanding of the compound based on available information for structurally similar molecules. The proposed synthesis and crystallization protocols offer a starting point for researchers aiming to produce and characterize this compound. The discussion of the biological activities of related bisphenols highlights the potential for **4,4'-Methylenebispyrocatechol** to act as an endocrine disruptor, warranting further investigation into its toxicological profile. The provided signaling pathway diagram offers a visual hypothesis for its mechanism of action, which can guide future research in this area. Further experimental studies are crucial to fully elucidate the structure, properties, and biological effects of **4,4'-Methylenebispyrocatechol**.

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